

Structural Basis of BAY-1436032 Binding to Mutant IDH1: A Technical Guide

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Compound of Interest

Compound Name: BAY-1436032

Cat. No.: B15617696

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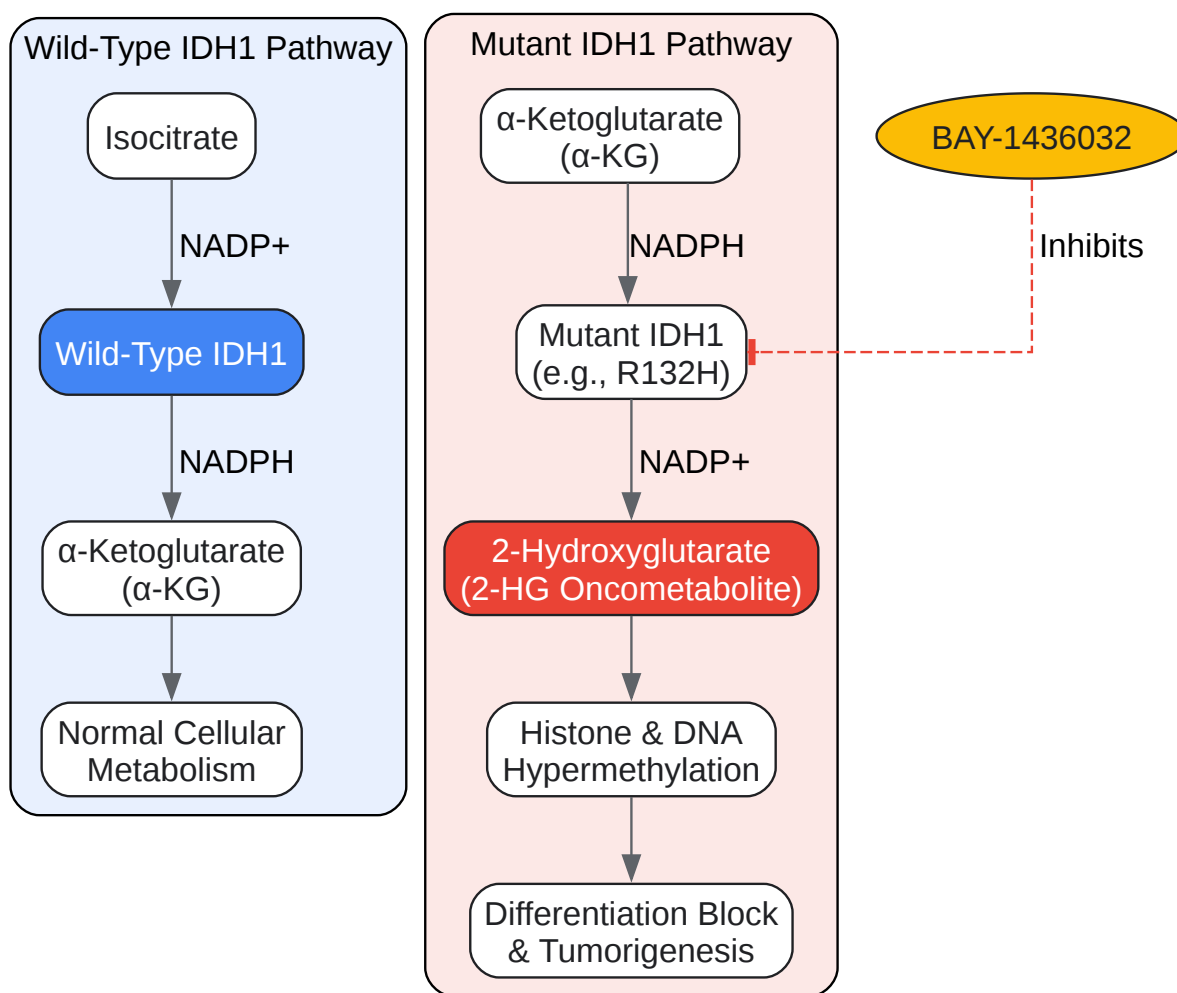
Executive Summary

Mutations in the isocitrate dehydrogenase 1 (IDH1) enzyme are a hallmark of several cancers, including glioma, acute myeloid leukemia (AML), and chondrosarcoma.^{[1][2]} These mutations confer a neomorphic enzymatic function, converting α -ketoglutarate (α -KG) into the oncometabolite D-2-hydroxyglutarate (2-HG).^{[1][2]} The accumulation of 2-HG disrupts cellular metabolism and epigenetic regulation, leading to a block in cellular differentiation and promoting tumorigenesis.^[2] **BAY-1436032** is a potent, orally available, and selective pan-inhibitor of various IDH1 R132X mutants.^{[1][3][4]} This document provides a detailed technical overview of the structural basis for its inhibitory activity, summarizing key binding data and the experimental protocols used for its characterization.

IDH1 Mutation and Pathway

Wild-type IDH1 catalyzes the NADP⁺-dependent oxidative decarboxylation of isocitrate to α -KG.^{[1][5]} Cancer-associated mutations, most commonly affecting the arginine 132 (R132) residue, alter the enzyme's active site, enabling the NADPH-dependent reduction of α -KG to 2-HG.^{[1][2]} This oncometabolite competitively inhibits α -KG-dependent dioxygenases, leading to

widespread hypermethylation of DNA and histones, which ultimately blocks normal cell differentiation.[2][6] **BAY-1436032** acts by specifically inhibiting this neomorphic activity in mutant IDH1 enzymes.[6]



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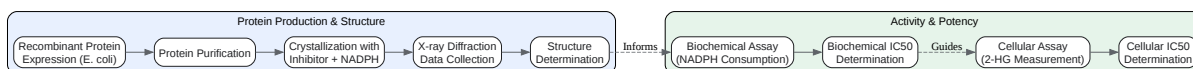
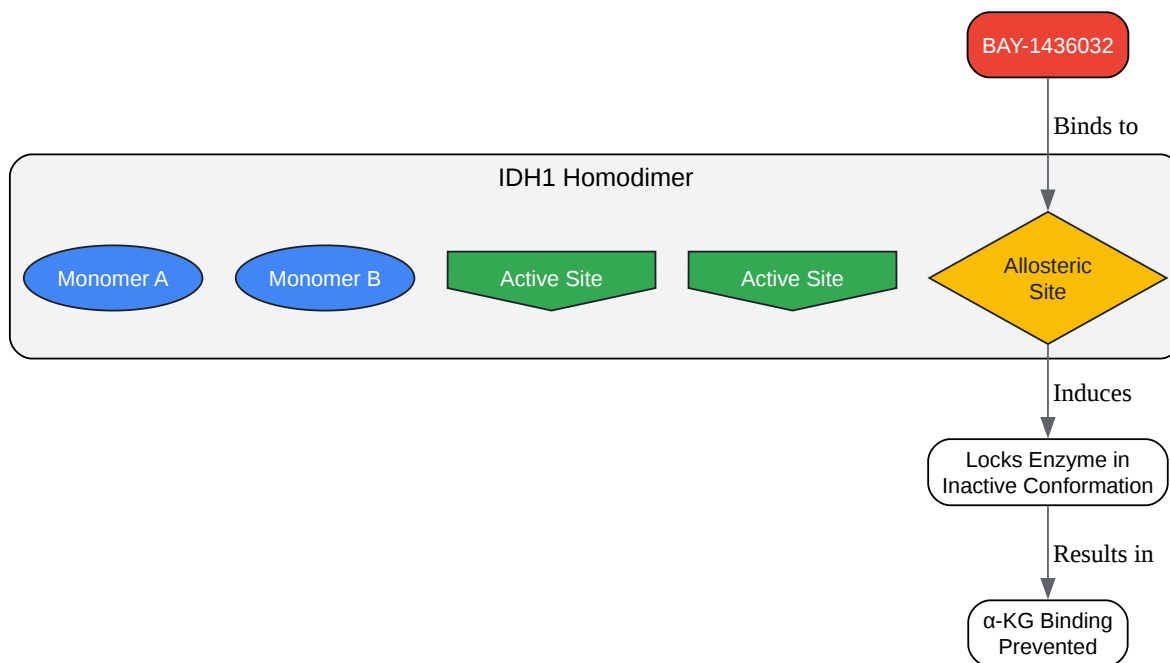
Figure 1: Simplified signaling pathway of wild-type versus mutant IDH1.

Structural Basis of Allosteric Inhibition

Crystallographic studies reveal that **BAY-1436032** and related compounds are allosteric inhibitors that bind to the dimer interface of the mutant IDH1 enzyme.[7][8] This binding site is distinct from the active site where α-KG binds. The crystal structure of the IDH1 R132H mutant

in complex with a related inhibitor (PDB: 5LGE) shows the compound situated in a pocket between the two monomers of the homodimer.[7][9]

Binding at this allosteric site locks the enzyme in a catalytically inactive, open conformation, which prevents the substrate from binding effectively at the active site.[8] While **BAY-1436032** is an allosteric inhibitor, its mechanism can present as competitive with respect to α -KG because the binding of the inhibitor and substrate are mutually exclusive.[7][10] The selective inhibition of the mutant enzyme over the wild-type is not primarily due to differences in binding affinity to the resting state of the enzymes.[10] Instead, the mutant IDH1's ability to bind Mg^{2+} and α -KG independently makes it more susceptible to this allosteric inhibition compared to the wild-type enzyme, which preferentially binds the isocitrate- Mg^{2+} complex.[10]



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References

- 1. aacrjournals.org [aacrjournals.org]
- 2. Pan-mutant-IDH1 inhibitor BAY1436032 is highly effective against human IDH1 mutant acute myeloid leukemia in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. axonmedchem.com [axonmedchem.com]
- 4. Pan-mutant IDH1 inhibitor BAY 1436032 for effective treatment of IDH1 mutant astrocytoma in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Facebook [cancer.gov]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. rcsb.org [rcsb.org]
- 10. pubs.acs.org [pubs.acs.org]
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